

Application Notes and Protocols for 4-Chloro-3-hydroxybenzoic acid

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Compound of Interest

Compound Name: 4-Chloro-3-hydroxybenzoic acid

Cat. No.: B042332

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for **4-Chloro-3-hydroxybenzoic acid** (CAS: 34113-69-4). Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identification and Physical Properties

4-Chloro-3-hydroxybenzoic acid is a solid chemical compound used in various research and synthesis applications.^[1] It is a potential inhibitor of influenza endonuclease and is also utilized in the synthesis of selective Tie-2 kinase inhibitors for tumor treatment.^[1]

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	34113-69-4	[2][3]
Molecular Formula	C ₇ H ₅ ClO ₃	[2][3]
Molecular Weight	172.57 g/mol	[3]
Appearance	Solid	

| InChI Key | SCPUNJAMWFAYED-UHFFFAOYSA-N |[2] |

Hazard Identification and GHS Classification

4-Chloro-3-hydroxybenzoic acid is classified as a hazardous substance.^[2] It is crucial to understand its potential risks before handling. The Globally Harmonized System (GHS) classification provides a clear summary of these hazards.

Table 2: GHS Hazard Classification

Classification	Code	Description	Source
Pictograms		Irritant, Environmental Hazard	[2]
Signal Word	Warning		[2]
Hazard Statements	H302	Harmful if swallowed.	[2]
	H315	Causes skin irritation.	[2] [4]
	H319	Causes serious eye irritation.	[2] [4]
	H335	May cause respiratory irritation.	[2] [4]
	H400	Very toxic to aquatic life.	
Precautionary Statements	P261	Avoid breathing dust.	[2] [5] [6]
	P264	Wash skin thoroughly after handling.	[7] [8] [9]
	P273	Avoid release to the environment.	
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8] [9] [10]
	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[7]
	P302 + P352	IF ON SKIN: Wash with plenty of soap	[8] [9] [10]

Classification	Code	Description	Source
and water.			

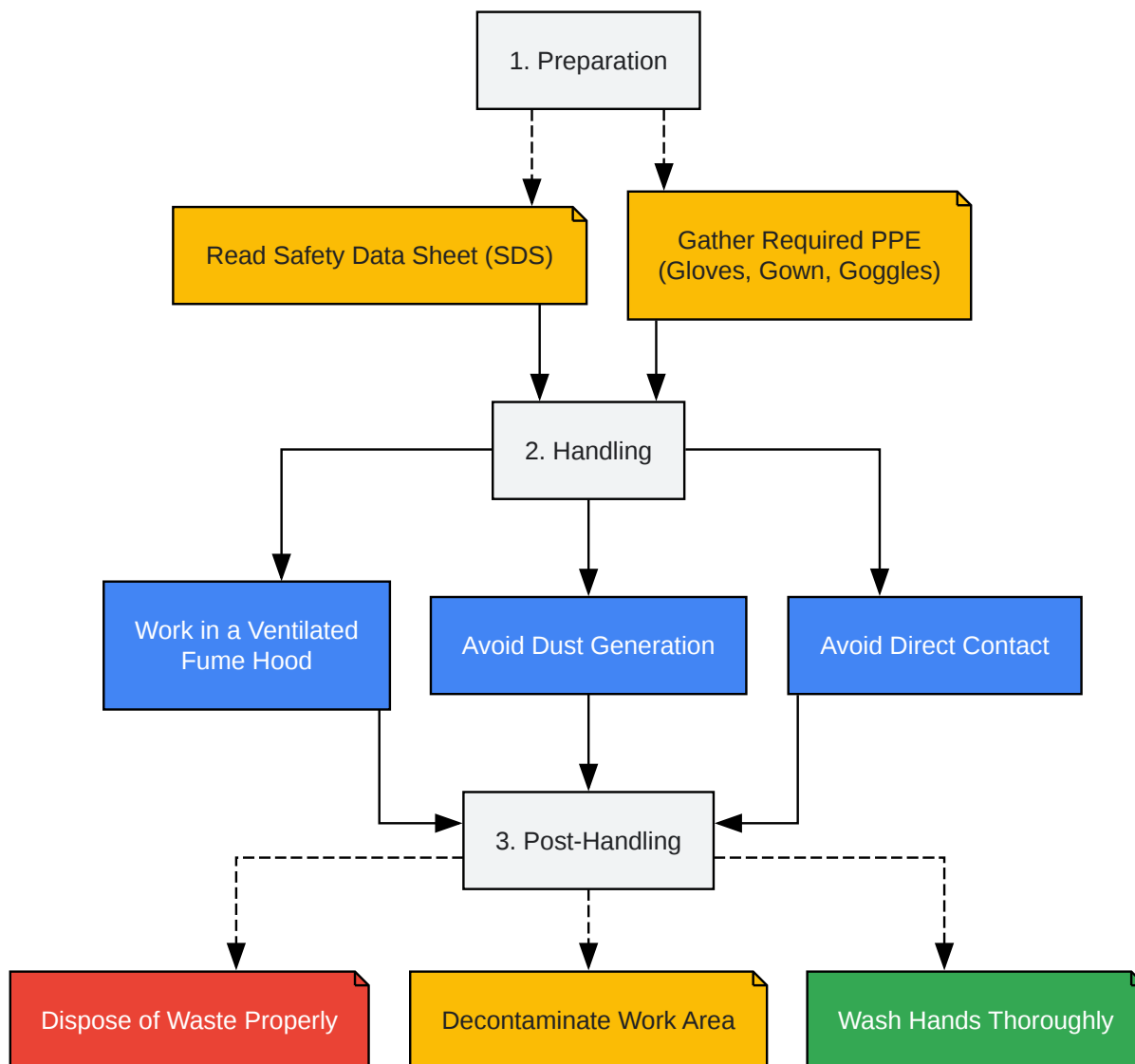
|| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |[6][8][9] |

Experimental Protocols: Handling and Storage

Safe handling and proper storage are essential to minimize exposure and maintain the integrity of the compound.

General Handling Protocol

Always handle **4-Chloro-3-hydroxybenzoic acid** in a well-ventilated area, preferably within a certified chemical fume hood.[8][11] Avoid the formation and inhalation of dust.[6][7] Do not eat, drink, or smoke in the work area.[7][12]



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Caption: General workflow for safely handling **4-Chloro-3-hydroxybenzoic acid**.

Storage

Store the container tightly closed in a dry, cool, and well-ventilated place.[8][11][13] Keep it away from incompatible materials such as strong oxidizing agents.[8][14][15]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against chemical exposure.[12] The required equipment may vary based on the experimental procedure.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or glasses conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).[5][6][14][15]	Protects against dust and splashes that can cause serious eye irritation.[12]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a long-sleeved lab coat.[6][9][15]	Prevents skin contact, which can cause irritation.[6][12]
Respiratory Protection	Not required under normal use with adequate ventilation.[13][14] Use a NIOSH/MSHA approved respirator if dust is generated or ventilation is inadequate.[15][16]	Prevents respiratory tract irritation from inhaled dust.[12][16]

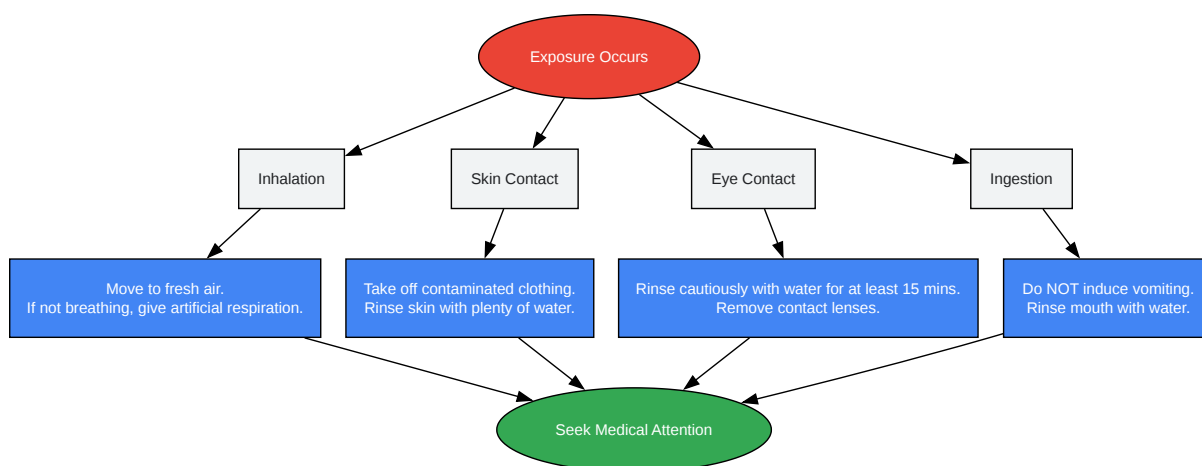
| Hand Hygiene | Wash hands thoroughly with soap and water after handling and before leaving the lab.[7][9][15] | Removes potential chemical residue.[17] |

Emergency Protocols

In the event of an exposure or spill, immediate and appropriate action is critical.

First Aid Measures

Ensure this safety data sheet is available to the medical professional in attendance.[6][7][9]



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Caption: Decision workflow for first aid response to exposure.

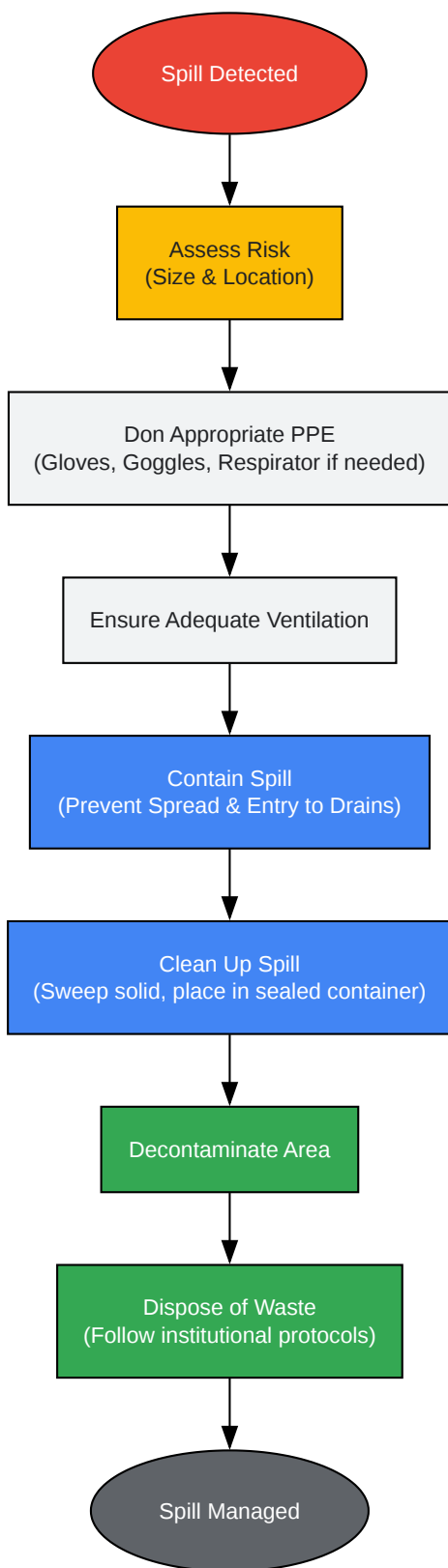
- Inhalation: Move the person to fresh air.[8][9][18] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[6][15]
- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected area with plenty of soap and water.[6][8] If skin irritation persists, consult a physician.[5][10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[6][8][9] Remove contact lenses if present and easy to do.[8][9] Seek immediate medical attention.[5][13]
- Ingestion: Do NOT induce vomiting.[8] Rinse the mouth with water and give two glasses of water to drink.[7] Never give anything by mouth to an unconscious person.[6][8][15] Call a physician or poison control center immediately.[7]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6][7][18][19]
- Specific Hazards: The compound is combustible.[7] Thermal decomposition can release irritating and toxic gases and vapors, such as carbon monoxide, carbon dioxide, and hydrogen chloride gas.[8][13][14]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][8][13][18]

Accidental Release Measures

- Personal Precautions: Evacuate non-essential personnel.[7][10] Ensure adequate ventilation.[6][7] Avoid breathing dust and prevent contact with skin and eyes by wearing the appropriate PPE as described in Section 4.[6][7][9]
- Environmental Precautions: Prevent the product from entering drains or waterways.[7][9][10]
- Containment and Cleanup: Sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[5][6][8][9] Clean the affected area thoroughly.[7][9]



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Caption: Protocol for responding to an accidental spill.

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[9][20] Do not mix with other waste.[9] Handle uncleaned containers as you would the product itself.[9] Contact a licensed professional waste disposal service to dispose of this material.[7]

Toxicological Information

Table 4: Summary of Toxicological Effects

Effect	Observation	Source
Acute Oral Toxicity	Harmful if swallowed.	[2]
Skin Corrosion/Irritation	Causes skin irritation.	[2][4][8]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[2][4][8]
Respiratory Irritation	May cause respiratory tract irritation.	[2][4][8]
Germ Cell Mutagenicity	No data available.	[8]
Carcinogenicity	No data available. There are no known carcinogenic chemicals in this product.	[8]

| Reproductive Toxicity | No data available. |[8] |

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